

What are the physical properties of undecylamine

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Compound of Interest

Compound Name: *Undecylamine*

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An In-depth Technical Guide to the Physical Properties of **Undecylamine**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Undecylamine, also known as 1-aminoundecane, is a primary alkylamine with a long, 11-carbon aliphatic chain. Its chemical formula is $C_{11}H_{25}N$. This compound serves as a versatile building block in organic synthesis and is of significant interest in various fields, including the development of surfactants, corrosion inhibitors, and as a precursor for pharmacologically active molecules.^[1] Its amphiphilic nature, arising from the combination of a polar amine head and a nonpolar hydrocarbon tail, dictates its physical properties and biological activity.^[1] This guide provides a comprehensive overview of the core physical properties of **undecylamine**, detailed experimental protocols for their determination, and a visualization of its mechanism of action as an antifungal agent.

Core Physical and Chemical Properties

The physicochemical properties of **undecylamine** are crucial for its handling, application, and for understanding its behavior in various chemical and biological systems. A summary of these properties is presented below.

Property	Value
Molecular Formula	C ₁₁ H ₂₅ N
Molecular Weight	171.32 g/mol
Appearance	Colorless to pale yellow liquid
Odor	Amine-like
Density	0.796 g/mL at 25 °C
Boiling Point	240-242 °C at 760 mmHg; 106-107 °C at 8 mmHg
Melting Point	15-17 °C
Solubility	Limited solubility in water; soluble in organic solvents
Refractive Index	1.439 at 20 °C
Flash Point	92 °C (197.6 °F) - closed cup
pKa (of conjugate acid)	10.63 at 25 °C

Experimental Protocols for Property Determination

Accurate determination of physical properties is essential for the characterization and quality control of chemical substances. The following are detailed methodologies for measuring the key physical properties of **undecylamine**.

Determination of Boiling Point (Micro Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For small sample volumes, a micro-boiling point determination using a Thiele tube is appropriate.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), small test tube, rubber band, heating oil, and a heat source.
- Procedure:

- A small amount of **undecylamine** (approximately 0.5 mL) is placed into the small test tube.
- A capillary tube, with its open end downwards, is placed inside the test tube containing the sample.
- The test tube is attached to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- The assembly is placed in a Thiele tube containing heating oil, ensuring the heat is distributed evenly.
- The Thiele tube is gently heated. A stream of bubbles will emerge from the capillary tube as the air expands and is expelled.
- Heating is continued until a continuous and rapid stream of **undecylamine** vapor bubbles emerges from the capillary tube.
- The heat source is removed, and the apparatus is allowed to cool slowly.
- The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is recorded as the boiling point of **undecylamine**.

Determination of Melting Point

Since **undecylamine** has a melting point near room temperature (15-17 °C), this procedure would be conducted in a cooled environment.

- Apparatus: Capillary tubes, melting point apparatus with a cooling stage, and a thermometer.
- Procedure:
 - A small amount of solidified **undecylamine** is introduced into a capillary tube.
 - The capillary tube is placed in the melting point apparatus.
 - The temperature is slowly increased (or allowed to rise if starting from a cooled state) at a rate of 1-2 °C per minute near the expected melting point.

- The temperature at which the first liquid appears is recorded as the beginning of the melting range.
- The temperature at which the last solid crystal disappears is recorded as the end of the melting range. For a pure compound, this range should be narrow.

Determination of Density

The density of a liquid is its mass per unit volume. A vibrating tube densimeter provides a precise measurement.

- Apparatus: Vibrating tube densimeter, syringe for sample injection.
- Procedure:
 - The densimeter is calibrated using fluids of known density, such as dry air and deionized water.
 - The temperature of the instrument is set to 25 °C and allowed to stabilize.
 - A sample of **undecylamine** is injected into the measurement cell using a syringe, ensuring no air bubbles are present.
 - The instrument measures the oscillation period of the U-tube containing the sample, which is then converted to a density value.
 - The measurement is repeated to ensure reproducibility.

Determination of Solubility

Solubility tests are performed to determine the qualitative solubility of a substance in various solvents.

- Procedure for Water Solubility:
 - Add approximately 0.1 mL of **undecylamine** to 3 mL of deionized water in a test tube.
 - Shake the test tube vigorously for 30 seconds.

- Observe if the **undecylamine** dissolves completely, forms a separate layer, or appears as a cloudy suspension, indicating limited solubility.
- Procedure for Organic Solvent Solubility:
 - Repeat the above procedure using organic solvents such as ethanol, diethyl ether, and acetone. **Undecylamine** is expected to be soluble in these solvents.

Determination of Refractive Index

The refractive index is a measure of how much light bends as it passes through a substance. An Abbe refractometer is commonly used for this measurement.

- Apparatus: Abbe refractometer, light source (typically a sodium lamp, D-line at 589 nm), and a constant temperature water bath.
- Procedure:
 - The refractometer prisms are cleaned with a suitable solvent (e.g., ethanol) and allowed to dry.
 - The temperature of the prisms is regulated to 20 °C using the water bath.
 - A few drops of **undecylamine** are placed on the surface of the lower prism.
 - The prisms are closed, and the light source is positioned.
 - The eyepiece is adjusted to bring the dividing line between the light and dark fields into sharp focus.
 - The control knob is turned to center the dividing line on the crosshairs.
 - The refractive index is read from the instrument's scale.

Determination of Flash Point (Closed-Cup Method)

The flash point is the lowest temperature at which the vapors of a volatile material will ignite when given an ignition source. The closed-cup method is preferred for its higher precision.

- Apparatus: A closed-cup flash point tester (e.g., Pensky-Martens).
- Procedure:
 - A sample of **undecylamine** is placed in the test cup, and the lid is secured.
 - The sample is heated at a slow, constant rate.
 - An ignition source is directed into the cup at regular temperature intervals.
 - The flash point is the lowest temperature at which the application of the ignition source causes the vapors above the liquid to ignite with a brief flash.

Determination of pKa by Potentiometric Titration

The pKa is a measure of the acidity of a compound's conjugate acid. For an amine, it reflects its basicity.

- Apparatus: pH meter with a combination pH electrode, burette, magnetic stirrer, and a standardized solution of a strong acid (e.g., 0.1 M HCl).
- Procedure:
 - A known volume and concentration of **undecylamine** solution in water (or a mixed solvent system if solubility is low) is prepared.
 - The pH electrode is calibrated using standard buffer solutions.
 - The amine solution is placed in a beaker with a magnetic stir bar, and the pH electrode is immersed.
 - The standardized HCl solution is added in small, measured increments from the burette.
 - The pH is recorded after each addition, allowing the reading to stabilize.
 - A titration curve of pH versus the volume of HCl added is plotted.
 - The equivalence point is determined from the point of inflection of the curve. The half-equivalence point (where half of the amine has been neutralized) corresponds to the pH at

which $\text{pH} = \text{pK}_a$ of the conjugate acid (undecylammonium ion).

Biological Activity and Mechanism of Action

Undecylamine and its derivatives have been investigated for their biological activities, notably as antifungal agents. The primary mechanism of action is believed to be the disruption of the fungal cell membrane.^[2] This activity is a direct consequence of its amphiphilic structure.

The long, hydrophobic alkyl chain of **undecylamine** readily inserts into the lipid bilayer of the fungal cell membrane. The polar amine head group, which is protonated at physiological pH, can then interact with the polar head groups of the phospholipids. This insertion disrupts the ordered structure of the membrane, leading to increased permeability, leakage of essential intracellular components, and ultimately, cell death.

Caption: Logical workflow of **undecylamine**'s antifungal action.

This visualization illustrates the logical progression from the molecular properties of **undecylamine** to its ultimate effect on fungal cells. The dual nature of the molecule is key to its ability to integrate into and disrupt the cell membrane, a fundamental process in its biological activity.

Conclusion

This technical guide has provided a detailed overview of the physical properties of **undecylamine**, standardized methodologies for their experimental determination, and an insight into its biological mechanism of action. The data and protocols presented herein are intended to be a valuable resource for researchers, scientists, and professionals in drug development who are working with or considering the use of this long-chain primary amine in their applications. A thorough understanding of these fundamental properties is essential for the effective and safe utilization of **undecylamine** in both research and industrial settings.

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